

An In-depth Technical Guide to (Boc-Cys-OH)₂ (CAS 10389-65-8)

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Compound of Interest

Compound Name: (Boc-Cys-OH)₂

Cat. No.: B557210

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N,N'-di-Boc-L-cystine, CAS number 10389-65-8, a critical reagent in synthetic chemistry. This document outlines its physicochemical properties, synthesis, and applications, with a focus on its role in peptide and medicinal chemistry. Detailed experimental protocols and workflow visualizations are included to support researchers in its effective utilization.

Core Compound Information

N,N'-di-Boc-L-cystine, often abbreviated as (Boc-Cys-OH)₂, is the disulfide-linked dimer of the amino acid L-cysteine, where the amino groups are protected by tert-butyloxycarbonyl (Boc) groups. This protection strategy enhances its stability and solubility, making it an invaluable building block in peptide synthesis and the development of complex organic molecules.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of (Boc-Cys-OH)₂ is presented in the table below for easy reference and comparison.

Property	Value	References
CAS Number	10389-65-8	[2][3]
Molecular Formula	C ₁₆ H ₂₈ N ₂ O ₈ S ₂	[2][3]
Molecular Weight	440.53 g/mol	[2][3]
Appearance	White powder	[1][4][5]
Melting Point	140 - 145 °C	[5][6]
Optical Activity	[α] _D ²⁰ -120±3°, c = 2% in acetic acid	[2][5]
Solubility	Soluble in acetone, ethanol, and DMSO.	[4][5]
Purity	≥98% (Capillary Electrophoresis)	[2][5]

Safety and Handling

(Boc-Cys-OH)₂ is classified as a combustible solid and should be handled with appropriate personal protective equipment, including eyeshields and gloves.[2] It is recommended to store the compound at -20°C for long-term stability, protected from light and moisture.[4][5][6] For short-term storage, +4°C is suitable.[5] The compound is stable for at least two years when stored under the recommended conditions.[4][5]

Synthesis and Experimental Protocols

The synthesis of N,N'-di-Boc-L-cystine is a crucial process for its application in further chemical transformations. Below is a detailed experimental protocol for its preparation.

Synthesis of N,N'-di-Boc-L-cystine

This protocol outlines the synthesis of (Boc-Cys-OH)₂ from L-Cystine.

Materials:

- L-Cystine

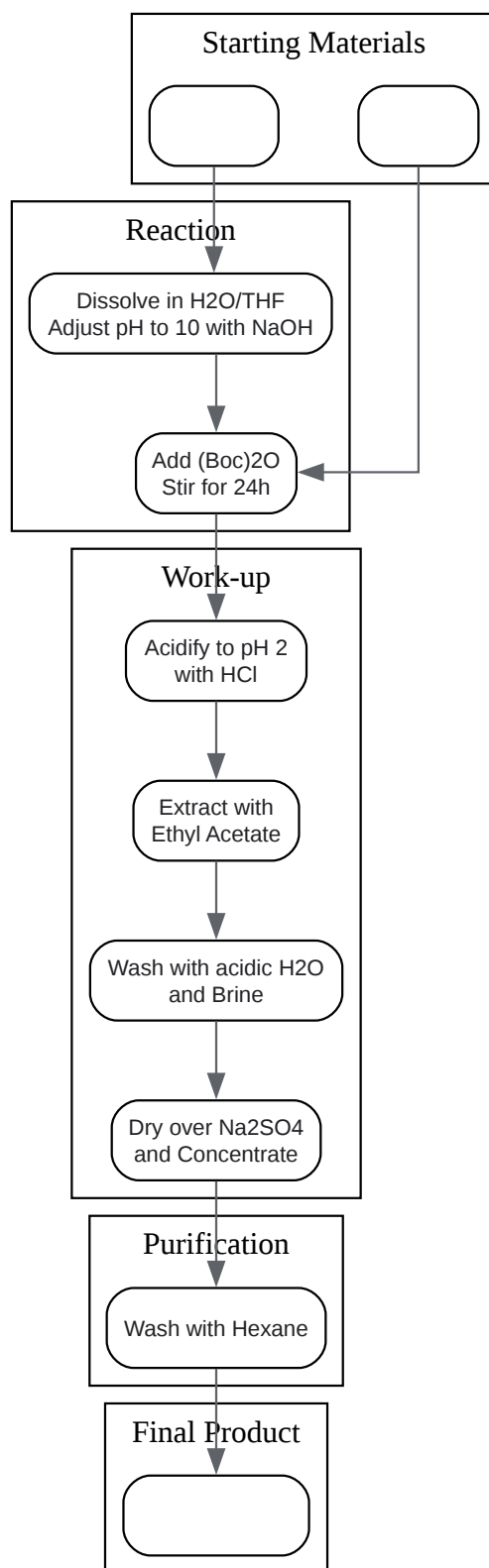
- Water
- Tetrahydrofuran (THF)
- 6 M Sodium Hydroxide (NaOH)
- Di-tert-butyl dicarbonate ((Boc)₂O)
- 2 N Hydrochloric Acid (HCl)
- Ethyl acetate
- Brine solution
- Sodium sulfate (Na₂SO₄)
- Hexane

Procedure:

- Dissolve L-Cystine (10 g, 41.6 mmol) in a 9:1 mixture of water and tetrahydrofuran (100 mL).
- Adjust the pH of the solution to 10 by the dropwise addition of 6 M NaOH.
- Add di-tert-butyl dicarbonate (24.5 g, 112.3 mmol) dropwise to the solution.
- Stir the reaction mixture for 24 hours at room temperature.
- Acidify the mixture to pH 2 by the dropwise addition of 2 N HCl with stirring.
- Extract the product with ethyl acetate (3 x 200 mL).
- Wash the combined organic layers with pH 2 water (2 x 100 mL) followed by a brine solution.
- Dry the organic layer over sodium sulfate, filter, and concentrate under reduced pressure to obtain a white solid.
- Wash the resulting white solid with hexane multiple times to yield pure N-Boc-L-Cystine.

Expected Yield: 98%

A visual representation of this synthetic workflow is provided below.



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Synthesis of (Boc-Cys-OH)₂.

Applications in Peptide Synthesis

(Boc-Cys-OH)₂ is a key reagent in peptide synthesis, particularly for the introduction of disulfide bonds which are crucial for the structural integrity and biological activity of many peptides and proteins.^[1] It is primarily used in Boc solid-phase peptide synthesis (SPPS).

General Protocol for Disulfide Bridge Formation using (Boc-Cys-OH)₂ in SPPS

The following is a generalized protocol for the incorporation of a disulfide bridge into a peptide using (Boc-Cys-OH)₂. This protocol assumes a standard Boc/Bzl protection strategy on a suitable resin (e.g., PAM resin).

Materials:

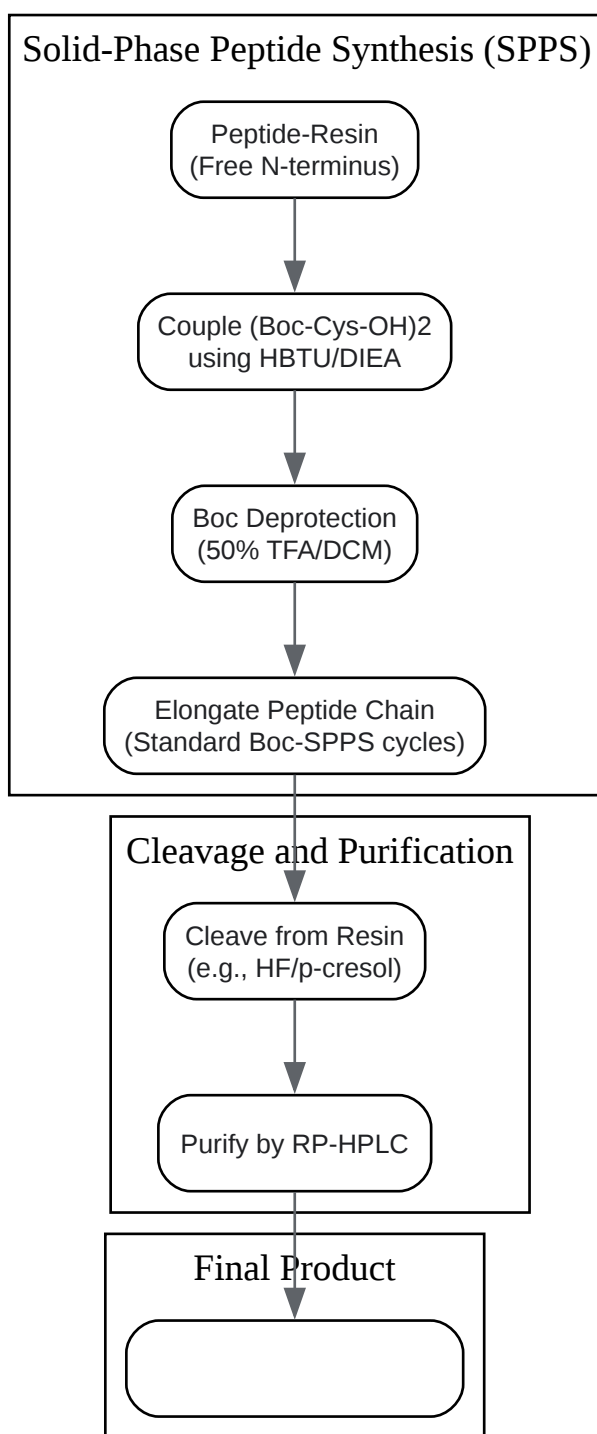
- Peptide-resin (with a free amino group for coupling)
- (Boc-Cys-OH)₂
- Coupling reagents (e.g., HBTU, HOBt)
- N,N-Diisopropylethylamine (DIEA)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Cleavage cocktail (e.g., HF/p-cresol)

Procedure:

- Resin Swelling: Swell the peptide-resin in DCM.

- Coupling of (Boc-Cys-OH)₂:
 - Dissolve (Boc-Cys-OH)₂ and coupling reagents (e.g., HBTU/HOBt) in DMF.
 - Add DIEA to activate the carboxyl groups.
 - Add the activated amino acid solution to the swollen resin and agitate until the coupling is complete (monitor with a Kaiser test).
 - Wash the resin thoroughly with DMF and DCM.
- Boc Deprotection:
 - Treat the resin with a solution of 50% TFA in DCM to remove the remaining Boc group from the coupled cystine.
 - Wash the resin with DCM and a neutralizing agent (e.g., 10% DIEA in DCM).
- Peptide Chain Elongation: Continue the peptide synthesis by coupling the subsequent Boc-protected amino acids to the newly deprotected amino group.
- Cleavage and Deprotection:
 - Once the peptide synthesis is complete, treat the peptide-resin with a strong acid cleavage cocktail (e.g., anhydrous HF with p-cresol as a scavenger) to cleave the peptide from the resin and remove the side-chain protecting groups.
- Purification: Purify the crude peptide containing the disulfide bridge using reverse-phase high-performance liquid chromatography (RP-HPLC).

The general workflow for this application is illustrated below.



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Application of (Boc-Cys-OH)₂ in SPPS.

Further Applications

Beyond its primary role in introducing disulfide bridges, (Boc-Cys-OH)₂ serves as a versatile starting material for various chemical transformations.

- **Synthesis of Asymmetric Cystine Peptides:** It can be used in enzymatic catalysis with immobilized papain to obtain asymmetric cystine peptides.[4][5]
- **Preparation of S-isoacyl Dipeptide Building Blocks:** It serves as an educt for the synthesis of S-isoacyl dipeptide building blocks.[4][5]
- **Bioconjugation:** The compound is utilized in bioconjugation processes to link biomolecules to drugs or imaging agents, which can enhance their therapeutic efficacy and targeting capabilities.[1]
- **Drug Development:** In medicinal chemistry, it plays a significant role in the design of novel therapeutics, including targeted drug delivery systems and enzyme inhibitors, by facilitating the creation of stable linkages within or between molecules.[1]

Conclusion

N,N'-di-Boc-L-cystine (CAS 10389-65-8) is a fundamental building block for chemists engaged in peptide synthesis and drug development. Its well-defined physicochemical properties and the robust protocols for its synthesis and application make it an indispensable tool for the controlled introduction of disulfide bonds, contributing to the structural integrity and biological function of synthetic peptides. The detailed information and protocols provided in this guide are intended to empower researchers to effectively utilize this versatile compound in their scientific endeavors.

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